

Momfluorothrin environmental fate and degradation pathways

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Compound of Interest

Compound Name: Momfluorothrin

Cat. No.: B1263211

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An In-depth Technical Guide to the Environmental Fate and Degradation of **Momfluorothrin**

Introduction

Momfluorothrin is a synthetic pyrethroid insecticide noted for its high knockdown activity against various household pests.^[1] As with any pesticide, understanding its behavior and persistence in the environment is critical for assessing its overall safety and impact. This technical guide provides a comprehensive overview of the environmental fate and degradation of **Momfluorothrin**, synthesizing available data on its abiotic and biotic degradation pathways, mobility, and bioaccumulation potential. The information is intended for researchers, scientists, and professionals involved in drug development and environmental science.

Physicochemical Properties

Momfluorothrin is a pale yellow crystalline solid. Its solubility in water is low, but it is soluble in organic solvents such as acetone and ethyl acetate.^[1] Key physicochemical properties are summarized in the table below.

Property	Value	Source
Appearance	Pale yellow crystalline solid	[1]
Vapor Pressure	1.390×10^{-6} Pa (at 25 °C)	[1]
Solubility	Hardly soluble in water; Soluble in acetone and ethyl acetate	[1]
Molecular Formula	C ₁₉ H ₁₉ F ₄ NO ₃	[2][3]
Molecular Mass	385.35 g/mol	[3]

Abiotic Degradation

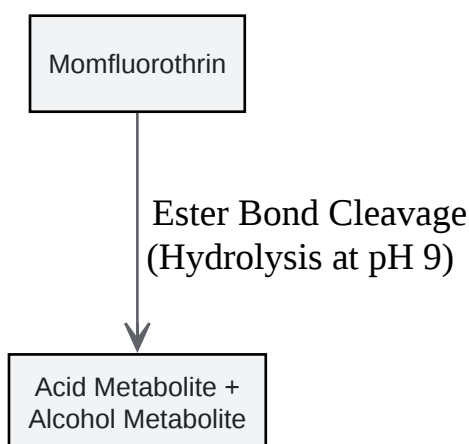
Abiotic degradation processes, including hydrolysis and photolysis, are significant pathways for the transformation of **Momfluorothrin** in the environment.

Hydrolysis

Momfluorothrin is an ester compound, making it susceptible to hydrolysis, particularly under basic conditions.[1] Studies using ¹⁴C-labeled **Momfluorothrin** show that it is stable in acidic and neutral aqueous solutions but degrades relatively quickly in alkaline environments.[1] The primary degradation reaction is the cleavage of the ester bond.[1]

Condition	Half-life (t _{1/2})	Stability	Source
pH 4 (20 °C, dark)	≥ 1 year	Stable	[1]
pH 7 (20 °C, dark)	≥ 1 year	Stable	[1]
pH 9 (20 °C, dark)	11.7 - 12.2 days	Non-persistent	[1]

Hydrolysis studies were conducted using ¹⁴C-labeled **Momfluorothrin** in sterile buffer solutions at pH 4, 7, and 9. The solutions were incubated in the dark at a constant temperature of 20°C. Samples were collected at various intervals and analyzed to determine the concentration of the parent compound and its degradation products, allowing for the calculation of the hydrolysis half-life.[1]



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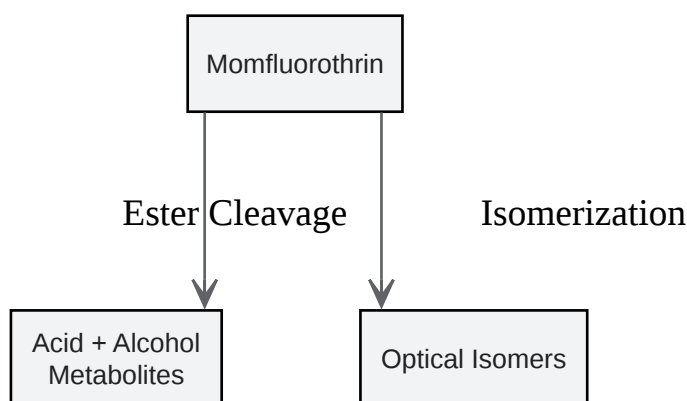
Caption: Hydrolytic degradation pathway of **Momfluorothrin**.

Photolysis

Photodegradation is another key abiotic process that contributes to the breakdown of **Momfluorothrin** in the environment, particularly in the presence of sunlight.

Medium	Condition	Half-life ($t_{1/2}$) / DT ₅₀	Degradation Pathways	Source
Water	Natural Sunlight (Summer, 30-50° N Latitude)	4.5 days	Ester bond cleavage, Optical isomerization	[1]
Water	Aqueous Photolysis (pH 7)	32 days	-	[3]

The photolytic degradation of ¹⁴C-labeled **Momfluorothrin** was evaluated by exposing it to natural sunlight. The study was conducted during the summer at a latitude between 30° and 50° North. Samples of the aqueous solution were taken at predetermined intervals to measure the rate of degradation and identify the resulting photoproducts.[1]



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Caption: Primary photolytic degradation pathways for **Momfluorothrin**.

Biotic Degradation

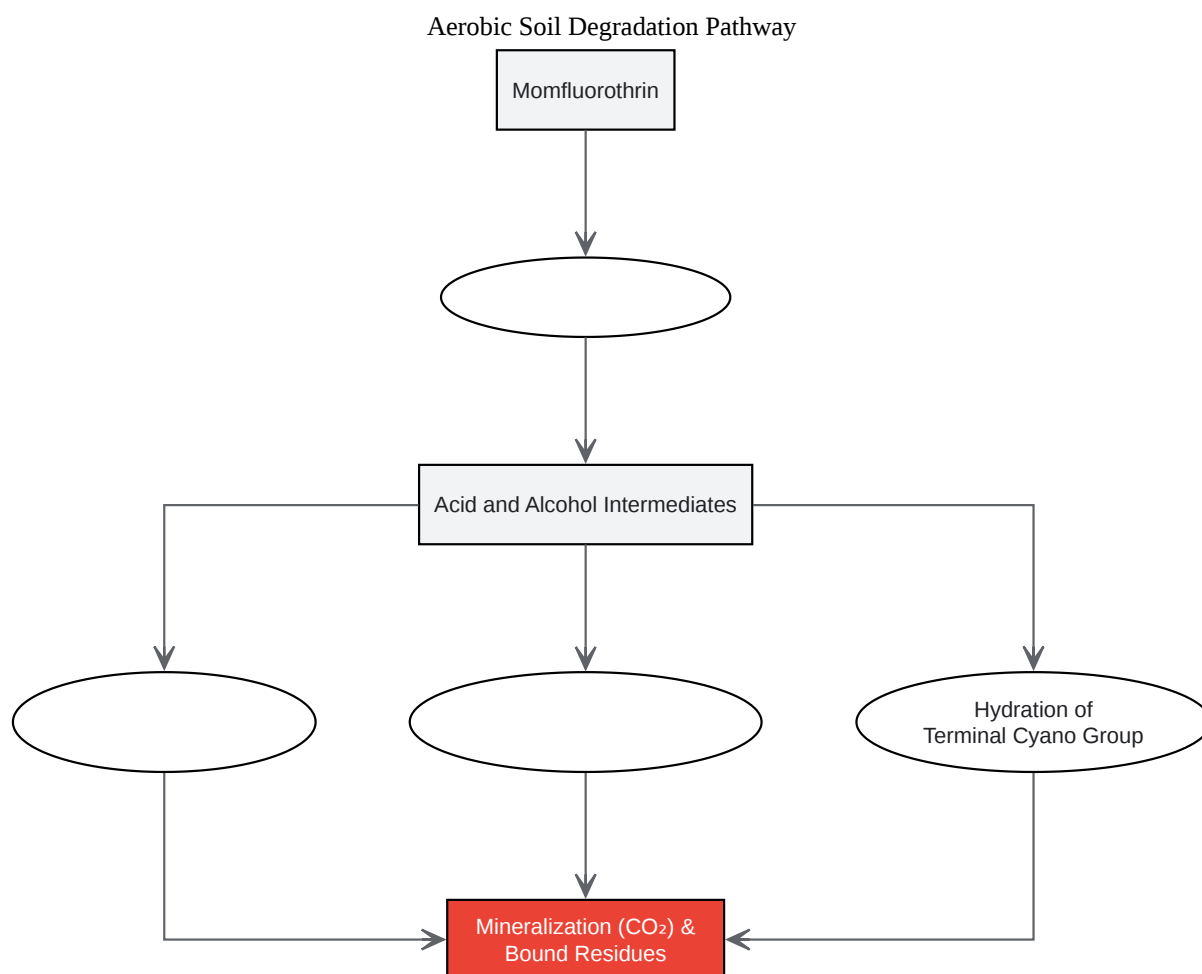
Microbial activity in soil and metabolic processes in plants play a crucial role in the degradation of **Momfluorothrin**.

Aerobic Soil Metabolism

Momfluorothrin degrades rapidly in aerobic soil environments.[1] The degradation involves a series of reactions, beginning with the cleavage of the ester bond and followed by further oxidation and hydration, ultimately leading to mineralization into carbon dioxide or the formation of tightly bound soil residues.[1]

Condition	Half-life (t _{1/2})	Source
Aerobic Soil (20 °C)	2.0 - 4.2 days	[1]

To determine the rate and pathway of degradation in soil, ¹⁴C-labeled **Momfluorothrin** was applied to aerobic soil samples. The samples were incubated at 20°C, and moisture levels were maintained. At various time points, soil samples were extracted and analyzed using techniques like Gas Chromatography/Mass Spectrometry (GC/MS/MS) to identify and quantify the parent compound and its metabolites.[1][4] The evolution of ¹⁴CO₂ was also monitored to assess mineralization.



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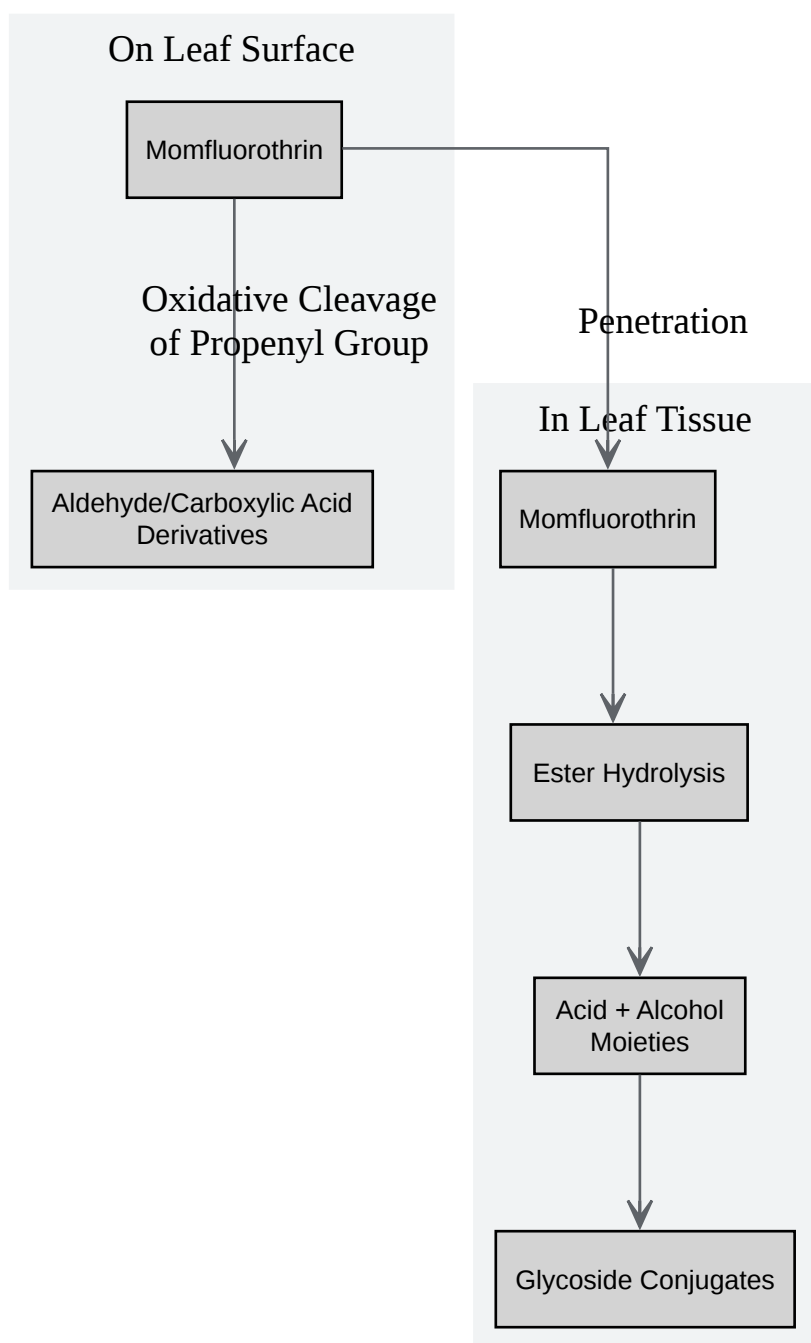
Caption: Aerobic soil metabolism pathway of **Momfluorothrin**.

Metabolism in Plants (Lettuce Model)

Studies on lettuce have shown that **Momfluorothrin** applied to foliage degrades through several mechanisms. On the leaf surface, it is subject to volatilization and oxidative cleavage of the propenyl double bond.^{[5][6]} Within the leaf tissues, the primary metabolic pathway is ester hydrolysis, followed by conjugation of the resulting acid and alcohol moieties with glucose.^{[6][7]}

Application	Half-life (t _{1/2})	Source
Foliar (Greenhouse)	~11 - 12 days (initial)	[7]

The metabolic fate in plants was investigated by applying ¹⁴C-labeled **Momfluorothrin** to the leaves of lettuce grown in a greenhouse.[7] Leaf samples were collected at different time intervals after application. The surface residues were washed off, and the plant tissues were extracted separately. Analytical techniques such as HPLC were used to separate, identify, and quantify the parent compound and its metabolites, including conjugates.[5]



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Caption: Metabolism of **Momfluorothrin** in and on lettuce leaves.

Environmental Mobility

Adsorption and Leaching in Soil

Momfluorothrin exhibits strong binding to soil particles, which significantly limits its mobility.^[8] This high adsorption capacity suggests a low potential for leaching into groundwater.^[1]

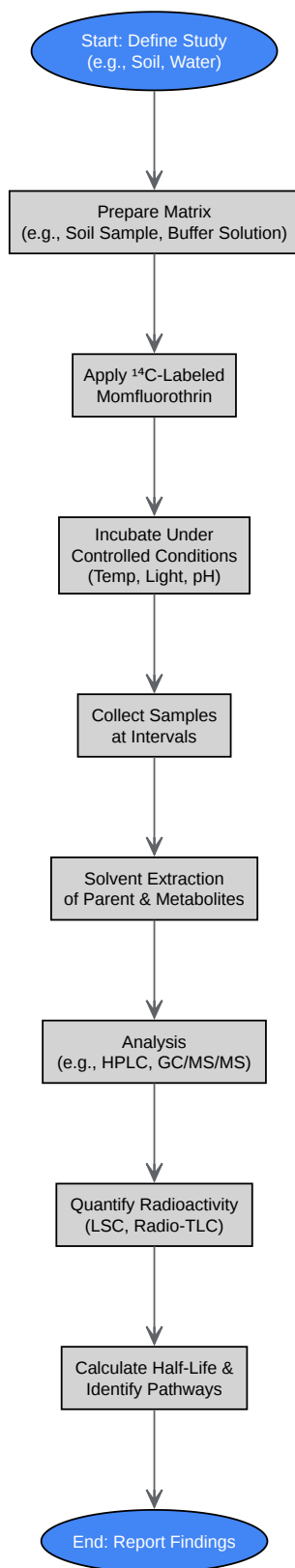
Parameter	Value Range	Interpretation	Source
Soil Adsorption Coefficient (K _{Foc})	1033 - 4344 mL/g	Low mobility	^[1]

Bioaccumulation Potential

Based on available data, **Momfluorothrin** is considered to have a low potential for bioaccumulation in aquatic organisms like fish.^[8] Its rapid degradation in environmental matrices and strong adsorption to soil limit its bioavailability in aquatic systems, thereby reducing the likelihood of significant uptake and accumulation in the food chain.^[8]^[9]

Summary of Experimental Workflows

The study of **Momfluorothrin**'s environmental fate relies on standardized experimental designs, often utilizing radiolabeled compounds to trace degradation pathways and quantify metabolites.



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Caption: General experimental workflow for a degradation study.

Conclusion

Momfluorothrin is characterized by its relatively low persistence in the environment. It is stable under acidic and neutral aqueous conditions but degrades via hydrolysis in alkaline environments.[1] Photolysis in water further accelerates its degradation.[1] In soil, it is rapidly broken down by microbial action with a half-life of just a few days.[1] The compound binds strongly to soil, resulting in low mobility and a negligible risk of groundwater contamination.[1] [8] Furthermore, its potential for bioaccumulation in aquatic life is low.[8] The primary degradation pathways across different environmental compartments involve the cleavage of its ester bond, followed by further oxidation, hydration, and conjugation reactions.

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